

# 3-(triethoxysilyl)propylsuccinic anhydride purity and characterization data

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## Compound of Interest

3-

Compound Name: (TRIETHOXYSILYL)PROPYLSU  
CINIC ANHYDRIDE

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## In-Depth Technical Guide: 3-(Triethoxysilyl)propylsuccinic Anhydride

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the purity and characterization of **3-(triethoxysilyl)propylsuccinic anhydride**, a versatile organosilane coupling agent. This document details typical purity levels, provides an overview of common analytical characterization techniques, and outlines experimental protocols for its synthesis and analysis.

## Purity and Physical Properties

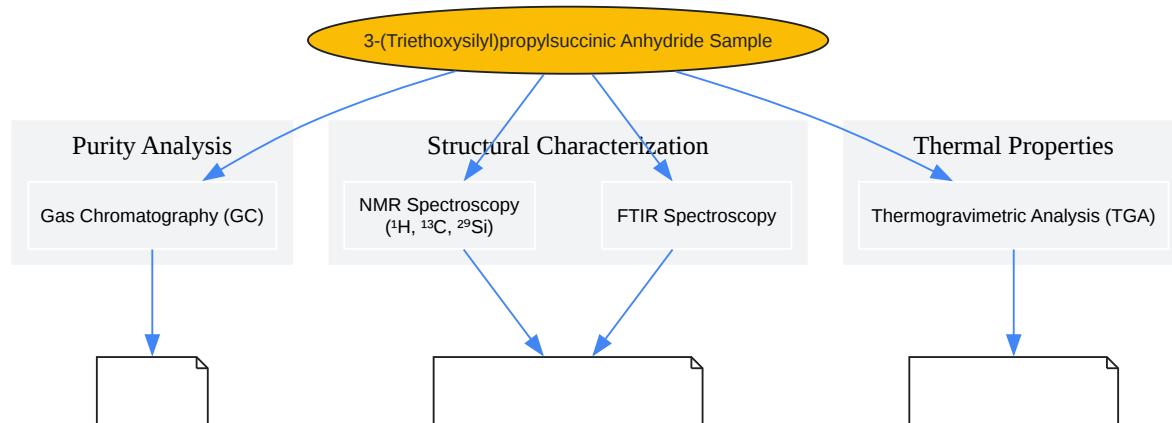
**3-(Triethoxysilyl)propylsuccinic anhydride** is commercially available at purities typically ranging from 93% to 95%.<sup>[1]</sup> Gas chromatography (GC) is a common method for determining the purity of this compound. It is a colorless to light yellow or orange liquid that is sensitive to moisture.

Table 1: Physical and Chemical Properties of **3-(Triethoxysilyl)propylsuccinic Anhydride**

Property	Value	Reference
Chemical Formula	C <sub>13</sub> H <sub>24</sub> O <sub>6</sub> Si	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	304.41 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Appearance	Colorless to light yellow/orange liquid	
Purity	93-95%	<a href="#">[1]</a>
Density	1.070 - 1.08 g/cm <sup>3</sup>	<a href="#">[1]</a> <a href="#">[2]</a>
Boiling Point	152 °C at 0.4 mm Hg	<a href="#">[2]</a>
Refractive Index (@ 20°C)	1.4405	<a href="#">[1]</a>
Flash Point	>100 °C	<a href="#">[1]</a>
Autoignition Temperature	250 °C	<a href="#">[1]</a>
Moisture Sensitivity	Reacts with water and moisture in the air	<a href="#">[4]</a> <a href="#">[5]</a>

## Synthesis Overview

A common synthetic route to **3-(triethoxysilyl)propylsuccinic anhydride** involves the hydrosilylation of allyl succinic anhydride with triethoxysilane. This reaction typically utilizes a platinum-based catalyst, such as Speier's catalyst (hexachloroplatinic acid). The reaction involves the addition of the Si-H bond across the carbon-carbon double bond of the allyl group.



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